

An In-depth Technical Guide to 4-Aminoisoquinoline

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Compound of Interest

Compound Name: 4-Aminoisoquinoline

Cat. No.: B122460

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This technical guide provides a comprehensive overview of the fundamental molecular properties of **4-Aminoisoquinoline**, a significant compound in pharmaceutical synthesis and organic electronics.

Core Molecular Data

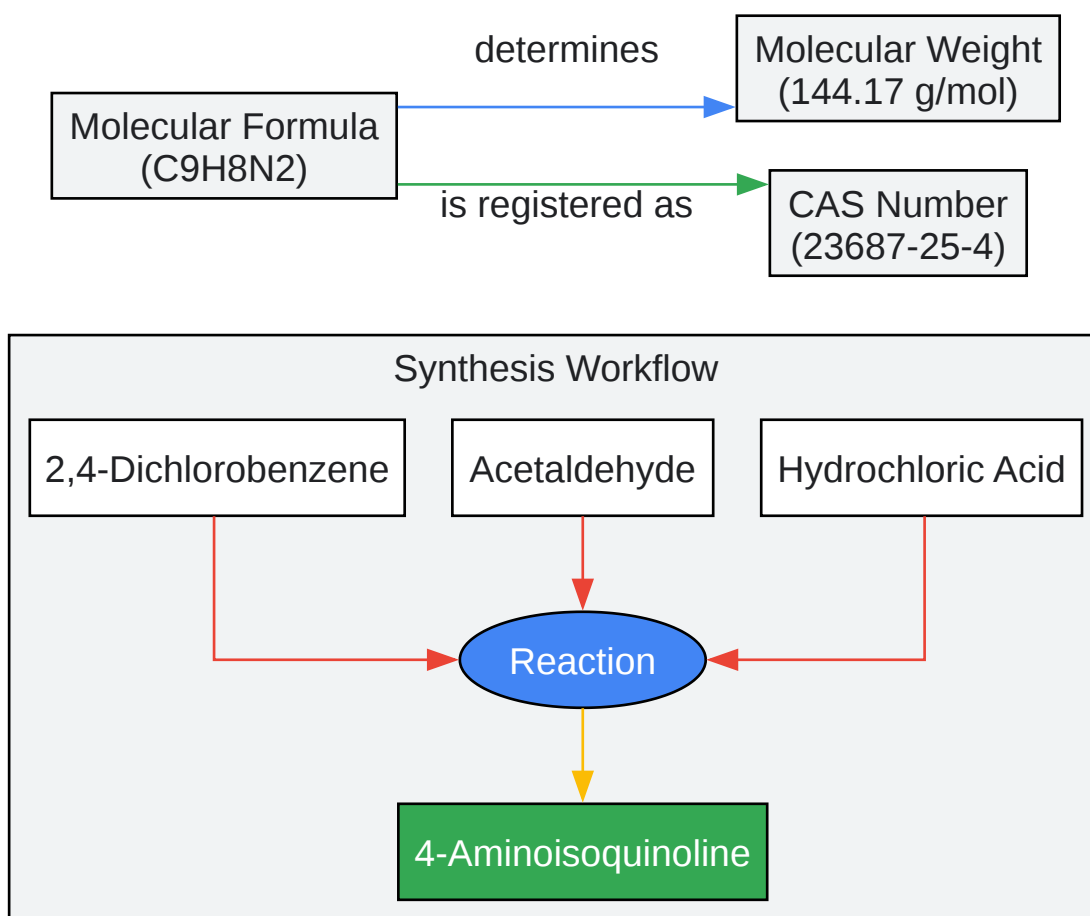
The foundational quantitative data for **4-Aminoisoquinoline** is summarized in the table below, providing a clear reference for its molecular characteristics.

Property	Value	Source
Molecular Formula	C ₉ H ₈ N ₂	[1] [2] [3] [4]
Molecular Weight	144.17 g/mol	[1] [2] [4]
Alternate Molecular Weight	144.18 g/mol	[3] [5]
IUPAC Name	isoquinolin-4-amine	[1]
CAS Number	23687-25-4	[1]
Appearance	Faint to dark brown solid / White to Brown powder to crystal	[3] [5]
Melting Point	110 °C	[5]

It is important to note that slight variations in molecular weight can be attributed to differences in computational methods or isotopic composition.

Logical Relationship of Core Properties

The chemical identity of **4-Aminoisoquinoline** is fundamentally defined by its molecular formula, which in turn determines its molecular weight and is registered under a unique CAS number for unambiguous identification. This relationship is visualized in the following diagram.



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References

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